

# avoiding 'creep' and 'carry over' with hydrocarbon-based greases

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## Technical Support Center: Hydrocarbon-Based Greases

Welcome to the Technical Support Center for the proper use and application of hydrocarbon-based greases in research and drug development. This resource provides troubleshooting guidance and answers to frequently asked questions to help you mitigate common issues such as 'creep' and 'carry-over' in your experiments.

### Troubleshooting Guide

This guide is designed to help you identify and resolve issues related to hydrocarbon-based grease 'creep' and 'carry-over' contamination.

**Problem:** I am observing unexpected peaks in my analytical results (e.g., HPLC, MS). Could this be carry-over from hydrocarbon-based grease?

**Possible Causes and Solutions:**

Possible Cause	Identification	Solution
Direct Contamination of Sample	Analyze a blank solvent that has been in contact with potentially greased surfaces (e.g., sample vial cap septa, pipette barrels).	- Use grease-free sample vials and pipette tips where possible.- If grease is necessary, apply it sparingly and ensure it does not come into direct contact with the sample or solvent pathway.
Contamination of the Analytical Instrument	Run a series of blank injections after a suspected contaminated sample. A diminishing peak across the blanks suggests carry-over from the instrument's flow path. <a href="#">[1]</a>	- Implement a rigorous cleaning protocol for your instrument's injection port, needle, and sample loop using a strong solvent like a mixture of methanol, acetonitrile, isopropanol, and water with formic acid. <a href="#">[2]</a>
Leaching from Greased Components	Inspect instrument components near the sample flow path (e.g., pump seals, valve rotors) for the presence of grease.	- Consult your instrument manual for recommended lubricants. If hydrocarbon grease is not recommended, replace it with a more suitable lubricant.- Regularly inspect and clean instrument components as part of your preventative maintenance schedule.

Problem: I've noticed a thin film of oil spreading from the greased area on my equipment. Is this 'creep' and can it affect my experiment?

Possible Causes and Solutions:

Possible Cause	Identification	Solution
Low Grease Viscosity/Consistency	The grease appears soft and flows easily at ambient temperature.	- Select a grease with a higher NLGI (National Lubricating Grease Institute) grade. A stiffer grease is less likely to creep.
High Operating Temperatures	The equipment operates at elevated temperatures, causing the grease to soften and the oil to separate and migrate. Temperature gradients can also induce migration.[3]	- Choose a grease with a higher dropping point and good thermal stability.- Consider greases with higher base oil viscosity that are less prone to bleed at higher temperatures.[4][5]
Vibration	The equipment is subject to significant vibration during operation.	- Select a grease with good mechanical stability to resist softening and oil separation under vibration.
Excessive Grease Application	A large amount of grease has been applied, and the excess is migrating away from the application point.	- Apply grease sparingly, using only the amount necessary for proper lubrication.

## Frequently Asked Questions (FAQs)

Q1: What is "creep" in the context of hydrocarbon-based greases?

A1: Creep, in the context of greases, refers to the migration or spreading of the lubricant away from the point of application. This can manifest as oil separation (bleed), where the base oil separates from the thickener matrix and spreads across a surface.[6] This phenomenon is influenced by factors such as temperature, grease consistency, and mechanical stress.

Q2: What is "carry-over" and how can hydrocarbon-based greases cause it?

A2: Carry-over in an analytical context is the appearance of a signal from a previous sample in a subsequent analysis.[1][7] Hydrocarbon-based greases can be a source of carry-over if they

inadvertently contaminate a sample, solvent, or part of the analytical instrument. The hydrocarbon components of the grease can then be detected in subsequent analyses, leading to inaccurate results.

Q3: Are hydrocarbon-based greases a common source of contamination in pharmaceutical analysis?

A3: While any foreign substance can be a contaminant, lubricants are a known potential source in pharmaceutical manufacturing and analysis.<sup>[8][9]</sup> For this reason, in applications where there is a possibility of incidental contact with the product, the use of food-grade (NSF H1 registered) lubricants is often recommended.<sup>[8][9]</sup> If you are using a general-purpose hydrocarbon grease in your laboratory equipment, it is important to be aware of the potential for contamination and take preventative measures.

Q4: How can I prevent grease from contaminating my samples?

A4: To prevent grease contamination, follow these best practices:

- **Minimal Application:** Use the smallest amount of grease necessary for effective lubrication.
- **Careful Application:** When lubricating equipment, ensure that the grease is applied only to the intended parts and does not spread to areas that may come into contact with samples or analytical components.
- **Use of Appropriate Tools:** Use clean spatulas or syringes to apply grease to avoid introducing other contaminants.
- **Proper Storage:** Store grease containers sealed in a clean, dry area to prevent contamination of the grease itself.<sup>[10]</sup>
- **Glove Usage:** Always wear clean, powder-free gloves when handling greased components to avoid transferring grease to other surfaces or samples.

Q5: Are there standard methods to measure the potential for a grease to creep?

A5: Yes, several standard test methods can help predict a grease's tendency to creep or bleed.

- **ASTM D217 - Cone Penetration of Lubricating Grease:** This test measures the consistency of a grease.<sup>[11]</sup> A lower penetration value indicates a stiffer grease, which is generally less prone to creep.
- **Oil Bleed Tests:** Specific tests measure the amount of oil a grease separates over time at a given temperature. While a specific standard protocol is not provided here, the principle involves observing the amount of oil that leaches from a grease sample onto a test surface (like filter paper) over a set period.

## Experimental Protocols

### 1. Protocol: Simplified Evaluation of Grease Consistency (Adapted from ASTM D217 Principles)

This protocol provides a simplified method to compare the relative consistency of different greases, which can be an indicator of their potential to creep.

**Objective:** To qualitatively assess the stiffness of a hydrocarbon-based grease.

**Materials:**

- Grease sample(s)
- Small, flat-bottomed container (e.g., a petri dish)
- A pointed object with a consistent weight and shape (e.g., a clean, new pipette tip attached to a small weight)
- Ruler
- Timer

**Procedure:**

- Fill the container with the grease sample, ensuring a flat, smooth surface.
- Position the pointed object just above the surface of the grease in the center of the container.

- Release the pointed object and simultaneously start the timer.
- Allow the object to penetrate the grease for 5 seconds.
- Carefully remove the object and measure the depth of penetration with the ruler.
- Repeat the test with different grease samples.

Interpretation of Results: A shallower penetration depth indicates a stiffer grease, which is generally less likely to exhibit significant creep.

## 2. Protocol: Qualitative Assessment of Grease Carry-Over in an HPLC System

Objective: To determine if a hydrocarbon-based grease is the source of carry-over contamination in an HPLC system.

Materials:

- Suspected contaminating grease
- HPLC-grade solvent (e.g., hexane or isopropanol)
- Clean, small glass vial
- HPLC system with a suitable detector (e.g., UV or MS)

Procedure:

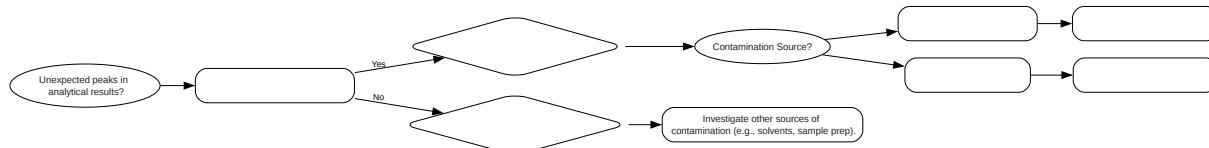
- Place a small amount (approximately 10-20 mg) of the suspect grease into the clean glass vial.
- Add 1 mL of the HPLC-grade solvent to the vial.
- Vortex the vial for 30 seconds to extract any soluble components from the grease.
- Allow any solids to settle.
- Carefully transfer the solvent (now potentially containing grease components) to an autosampler vial.

- Inject a blank solvent to establish a baseline chromatogram.
- Inject the solvent that was in contact with the grease.
- Following the grease extract injection, inject a series of blank solvents.

#### Interpretation of Results:

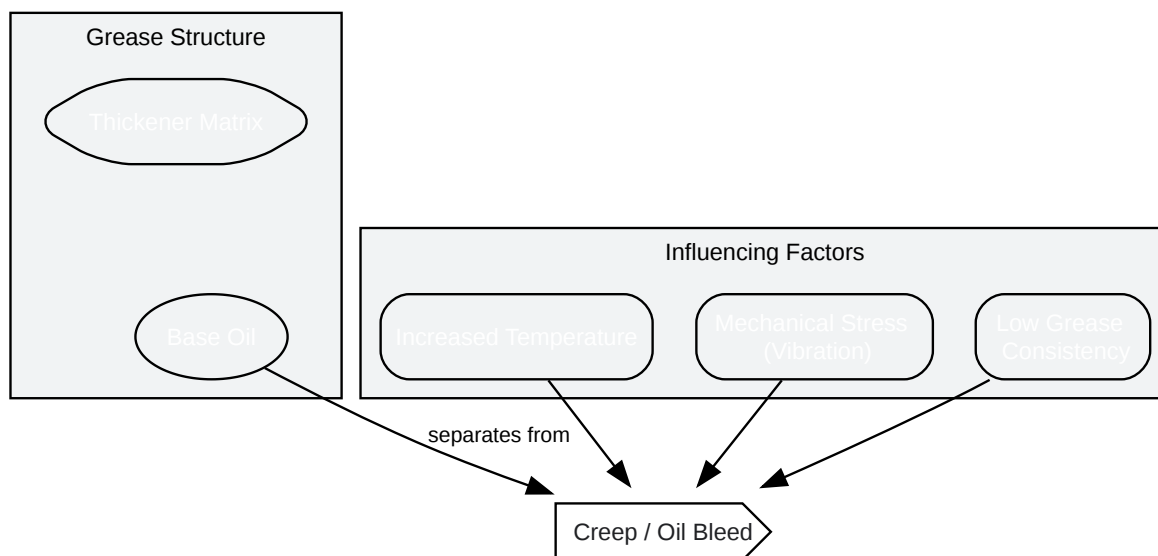
- If new, unexpected peaks appear in the chromatogram of the grease extract that are not present in the baseline, the grease contains components detectable by your system.
- If these same peaks appear in the subsequent blank injections, but with decreasing intensity, this confirms that the grease components are causing carry-over in your HPLC system.

## Visualizations



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Caption: Troubleshooting workflow for identifying and addressing carry-over.



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Caption: Factors influencing hydrocarbon grease creep and oil bleed.

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- To cite this document: BenchChem. [avoiding 'creep' and 'carry over' with hydrocarbon-based greases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172494#avoiding-creep-and-carry-over-with-hydrocarbon-based-greases]

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